

Operational Guide: Safe Disposal and Handling of D-beta-Imidazolelactic Acid, Monohydrate

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Compound of Interest

Compound Name: *D-beta-Imidazolelactic Acid, Monohydrate*

CAS No.: 1246814-96-9

Cat. No.: B1140192

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Executive Summary & Immediate Directive

Do not dispose of **D-beta-Imidazolelactic Acid, Monohydrate** (CAS: 1246814-96-9) down the drain.

Although this compound is a histidine metabolite and often biologically derived, it must be managed as Chemical Waste. While it is not currently classified as a P-listed or U-listed acute toxin under US EPA RCRA regulations, its chemical structure (imidazole ring + carboxylic acid) dictates that it be segregated into Organic Acid or General Organic waste streams for high-temperature incineration.

Immediate Action Required:

- Segregate from strong oxidizers (e.g., Nitric Acid, Permanganates).
- Segregate from hypochlorites (Bleach) to prevent chloramine formation.
- Label all waste containers explicitly with the full chemical name; do not use abbreviations like "ILA".

Chemical Profile & Risk Assessment

To manage disposal effectively, we must understand the physicochemical properties that drive risk. This compound is an amphoteric molecule (containing both acidic and basic functional groups), but in the monohydrate form, it behaves primarily as a weak organic acid.

Table 1: Physicochemical Properties Relevant to Disposal

Property	Specification	Operational Implication
Chemical Name	D-beta-Imidazolelactic Acid, Monohydrate	Labeling must match this exactly for manifest accuracy.
CAS Number	1246814-96-9	Use for waste profile lookup.
Molecular Formula	$C_6H_8N_2O_3$ [1][2] · H ₂ O	High nitrogen content requires incineration with NOx scrubbing.
Solubility	Soluble in Water	High mobility in aqueous systems; high risk of groundwater contamination if landfilled.
Acidity (pKa)	~2.5 - 3.5 (Carboxyl group)	Can lower pH of waste streams; compatible with other organic acids.
Reactivity	Stable, but reactive with strong oxidizers.	Risk of exothermic reaction if mixed with incompatible streams.

The "Why" Behind the Protocol

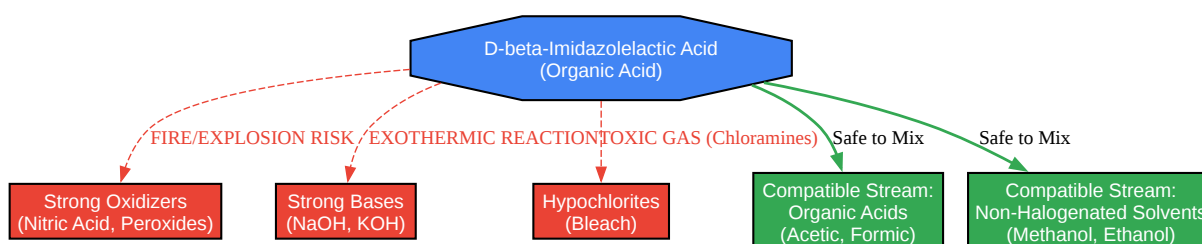
- **Bioaccumulation Potential:** As an imidazole derivative, introduction into local wastewater systems can interfere with biological treatment plants (nitrification/denitrification bacteria).
- **Incineration Logic:** The presence of the imidazole ring requires thermal destruction at >850°C to ensure complete mineralization into CO₂, H₂O, and N₂.

Waste Segregation Logic

Proper segregation is the single most critical step in laboratory safety. Mixing D-beta-Imidazolelactic Acid with incompatible classes can generate toxic gases or heat.

Visualization: Segregation & Compatibility Matrix

The following diagram illustrates the safe storage and waste consolidation logic.



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Figure 1: Segregation logic emphasizing the prohibition of mixing with oxidizers or bleach due to the imidazole nitrogen's reactivity.

Detailed Disposal Workflows

Scenario A: Disposal of Pure Solid (Powder)

Applicable for expired reagents or excess weighing powder.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.
- Labeling: Attach a hazardous waste label.
 - Constituents: "**D-beta-Imidazolelactic Acid, Monohydrate (100%)**"

- Hazard Checkbox: Check "Toxic" and "Irritant" (Standard precautionary classification for research chemicals).
- Consolidation: Place the sealed container into the Solid Chemical Waste bin.
 - Note: Do not place in "Biohazard" (Red Bag) waste unless the compound was used with infectious agents.

Scenario B: Disposal of Aqueous Solutions (Buffer Waste)

Applicable for HPLC waste or reaction byproducts.

- pH Check (Self-Validating Step):
 - Dip a pH strip into the waste solution.
 - If pH < 2: The waste is RCRA Corrosive (Code D002).[3] You must label it as "Corrosive Acidic Waste."
 - If pH 2 - 12: Label as "Non-Regulated Chemical Waste (Aqueous)."
- Bulking: Pour into the laboratory's Aqueous Waste Carboy.
 - Critical: Ensure this carboy does not contain bleach or heavy metals.
- Secondary Containment: Ensure the carboy sits in a secondary tray capable of holding 110% of the volume.

Scenario C: Disposal of Mixed Solvent Waste

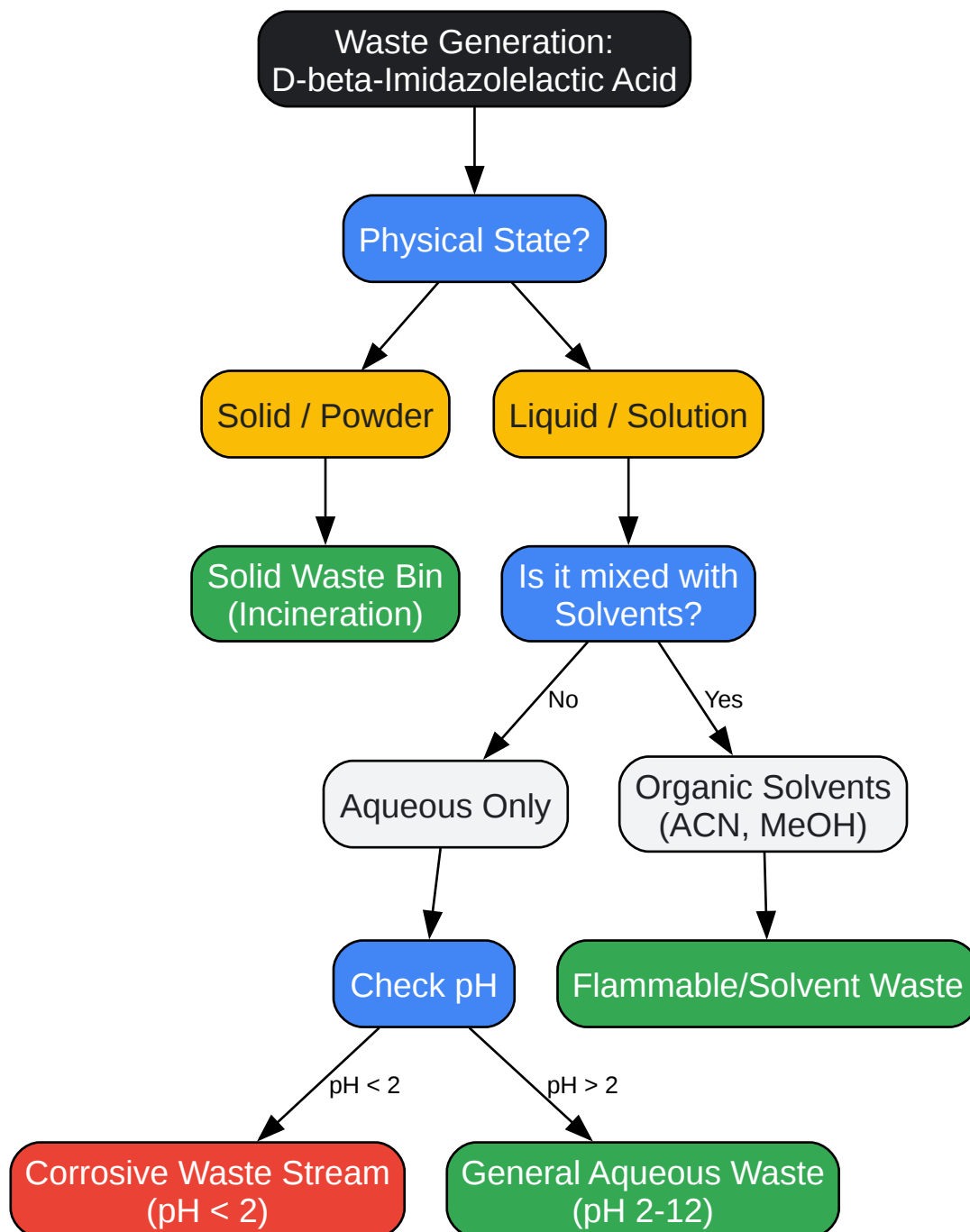
Applicable for HPLC mobile phases (e.g., Acetonitrile/Water mixtures).

- Classification: This is a "Mixed Solvent" stream.
- Protocol: Pour into the Organic Solvent Waste carboy (typically Red or Yellow can).

- Documentation: Record the estimated concentration of D-beta-Imidazolelactic Acid on the waste log (e.g., "< 0.1%").

Decision Tree for Disposal

Use this workflow to determine the exact disposal path for your specific situation.



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Figure 2: Decision matrix for determining the correct waste stream based on physical state and solvent composition.

Emergency Contingencies

Spill Cleanup (Solid)

- PPE: Wear nitrile gloves, lab coat, and safety goggles. N95 dust mask recommended if powder is fine.
- Containment: Cover spill with wet paper towels to prevent dust generation.
- Cleanup: Scoop material into a bag. Wipe area with soap and water.
- Disposal: Place cleanup materials in the Solid Chemical Waste bin.

Accidental Drain Disposal

If a significant quantity (>10g) is accidentally poured down the drain:

- Flush: Immediately flush the drain with copious amounts of water (20+ minutes) to dilute.
- Notify: Inform your facility's EHS officer immediately. They may need to check the building's neutralization tank pH levels.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 55275928, D-beta-Imidazole lactic Acid Monohydrate. Retrieved from [\[Link\]](#)
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- 3. files.dep.state.pa.us [files.dep.state.pa.us]
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